

safe handling and storage protocols for cyclooctatetraene

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Compound of Interest		
Compound Name:	Cyclooctatetraene	
Cat. No.:	B1213319	Get Quote

Cyclooctatetraene: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **cyclooctatetraene** (COT).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **cyclooctatetraene**?

A1: **Cyclooctatetraene** (COT) is a highly flammable liquid and vapor.[1][2][3][4][5] It can form explosive mixtures with air, and its vapors, being heavier than air, can travel to an ignition source and flash back.[2][6] COT is also a skin and eye irritant.[2][6] Inhalation may cause respiratory irritation, dizziness, or even suffocation.[2][7] Aspiration of the liquid may be fatal if swallowed and enters the airways.[1][2] Additionally, COT can polymerize explosively when heated.[2]

Q2: What are the proper storage conditions for **cyclooctatetraene**?

A2: **Cyclooctatetraene** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][6] The recommended storage temperature is -20°C.[8][9][10] It should be stored under an inert atmosphere, such as nitrogen, to prevent the formation of explosive peroxides.[6][10] Keep it away from heat, sparks, open flames, and other ignition sources.[6][7] The storage area should be equipped with explosion-proof electrical equipment.[6]



Q3: What personal protective equipment (PPE) is required when handling cyclooctatetraene?

A3: When handling **cyclooctatetraene**, appropriate personal protective equipment is crucial. This includes:

- Eye/Face Protection: Tightly fitting safety goggles with side-shields.[1]
- Skin Protection: Chemical-resistant gloves and flame-retardant, antistatic protective clothing. [1]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., type ABEK) should be used.[1] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[11]

Q4: What materials are incompatible with cyclooctatetraene?

A4: **Cyclooctatetraene** is incompatible with strong oxidizing agents such as perchlorates, peroxides, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine.[4][6][10] It may also react exothermically with reducing agents.[2]

Q5: How should I dispose of **cyclooctatetraene** waste?

A5: **Cyclooctatetraene** waste is considered hazardous and must be disposed of in accordance with local, state, and federal regulations.[6] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.[7] One method of disposal involves dissolving or mixing the material with a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[11]

Troubleshooting Guides

Problem: I observe a color change in my stored cyclooctatetraene.

Possible Cause: The appearance of a yellow to yellow-brown color is not unusual for
cyclooctatetraene.[10][12] However, a significant change in color could indicate the
presence of impurities or degradation products. Commercial cyclooctatetraene may contain
an inhibitor like hydroquinone to prevent polymerization.[8][9][10]



 Solution: If you are concerned about the purity, it is advisable to re-purify the material, for instance, by distillation. However, be aware that distillation of peroxide-containing substances can be dangerous. Do not distill to a small volume as this can concentrate explosive peroxides.[10]

Problem: I need to transfer a large quantity of **cyclooctatetraene** between containers.

• Procedure: To prevent the buildup of electrostatic charge, which can be an ignition source, it is mandatory to ground and bond both the container and the receiving equipment during the transfer of **cyclooctatetraene**.[1][6][7] Use only non-sparking tools and ensure the area is well-ventilated and free of ignition sources.[1][6]

Quantitative Data

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₈ H ₈ [2][3][10]
Molar Mass	104.15 g/mol [3][8][10]
Appearance	Colorless to light yellow liquid[2][3][12]
Density	0.925 g/mL at 25 °C[3][8][9]
Melting Point	-5 to -3 °C[3][8][9]
Boiling Point	142-143 °C[3][8][9]
Flash Point	22 °C (71.6 °F) - closed cup[9]
Vapor Pressure	7.8 mmHg[2]
Solubility in Water	Insoluble/Immiscible[2][3][10]

Safety and Hazard Information



Parameter	Value/Classification
GHS Pictograms	Flammable, Irritant, Health Hazard[3]
GHS Signal Word	Danger[3][7]
Hazard Statements	H225, H304, H315, H319, H335, H412[1][3][9]
UN Number	2358[2][7]
Transport Hazard Class	3 (Flammable Liquid)[7]
Packaging Group	11[7]
NFPA 704 Rating	Health: 3, Flammability: 3, Reactivity: 0[5]

Experimental Protocols

Protocol 1: Safe Transfer of Cyclooctatetraene

- Preparation:
 - Ensure the work area is in a well-ventilated chemical fume hood.[11]
 - Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment).[6][7]
 - Have appropriate fire extinguishing media readily available (e.g., dry chemical, CO₂, alcohol or polymer foam).[6] Do not use a water jet.[7]
 - Wear the required personal protective equipment (safety goggles, chemical-resistant gloves, flame-retardant lab coat).[1]
- Grounding and Bonding:
 - Before initiating the transfer, securely attach grounding straps to both the source container and the receiving vessel.
 - Connect both grounding straps to a common ground point. This equalizes the electrical potential and prevents static discharge.[1][6][7]

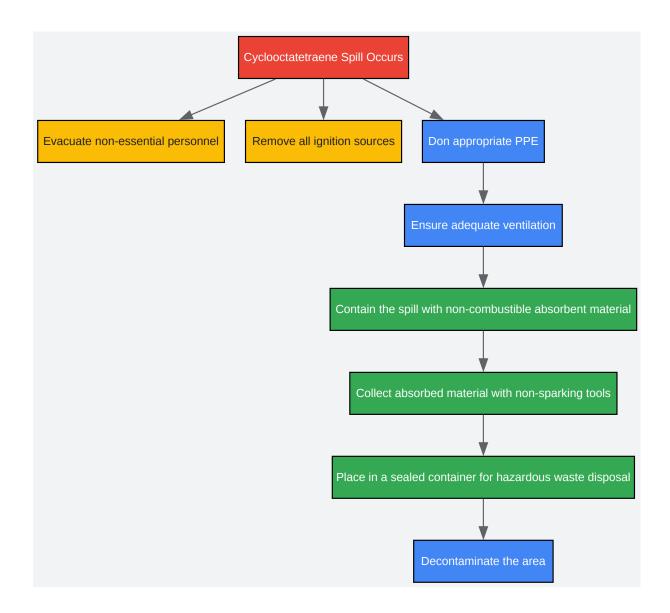


• Transfer:

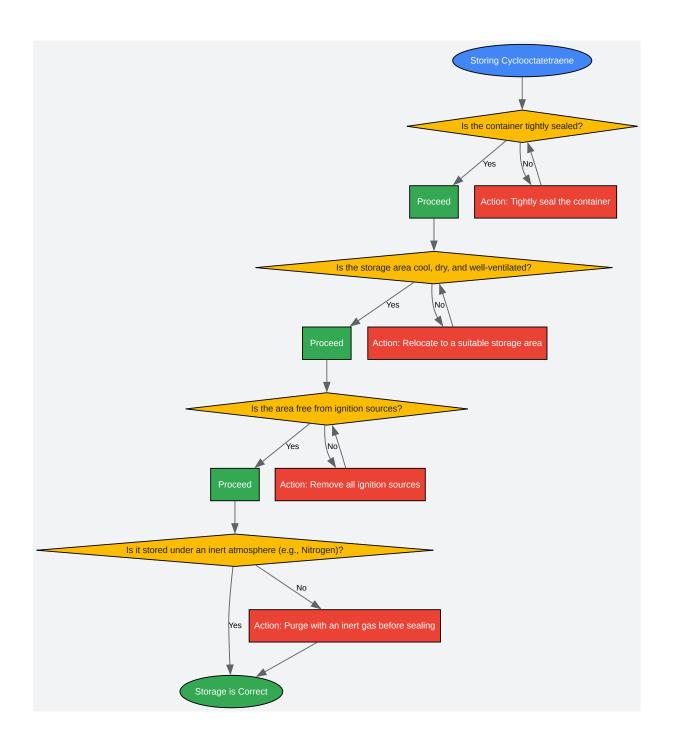
- Use non-sparking tools for opening and closing containers.[1][6]
- Slowly and carefully pour the cyclooctatetraene from the source container to the receiving vessel to minimize splashing and vapor generation.
- Avoid breathing the vapors.[7]
- · Completion:
 - Once the transfer is complete, securely close both containers.
 - Remove the grounding and bonding straps.
 - Clean any minor spills immediately with a non-combustible absorbent material (e.g., sand, earth, vermiculite).[7]
 - Wash hands thoroughly after handling.[7]

Visualizations









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